

# Essential Safety and Operational Guide for Handling YZ129

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## Compound of Interest

Compound Name: YZ129

Cat. No.: B1193886

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This document provides immediate safety, handling, and disposal protocols for **YZ129**, a small molecule inhibitor of the HSP90-calcineurin-NFAT pathway. The following procedures are designed for researchers, scientists, and drug development professionals to ensure safe laboratory practices.

Chemical Identifier:

- Name: **YZ129**[\[1\]](#)[\[2\]](#)[\[3\]](#)
- Synonyms: YZ-129, YZ 129[\[1\]](#)[\[3\]](#)
- CAS Number: 1643120-60-8[\[1\]](#)[\[2\]](#)
- Molecular Formula: C19H12N2O2[\[1\]](#)[\[3\]](#)
- Molecular Weight: 300.317 g/mol [\[1\]](#)

## Hazard Identification and Classification

**YZ129** is classified with the following hazards:

- Acute Oral Toxicity (Category 4): Harmful if swallowed.[\[1\]](#)
- Acute Aquatic Toxicity (Category 1): Very toxic to aquatic life.[\[1\]](#)

- Chronic Aquatic Toxicity (Category 1): Very toxic to aquatic life with long-lasting effects.[\[1\]](#)

#### GHS Precautionary Statements:

- P264: Wash skin thoroughly after handling.[\[1\]](#)
- P270: Do not eat, drink or smoke when using this product.[\[1\]](#)
- P273: Avoid release to the environment.[\[1\]](#)
- P301 + P312: IF SWALLOWED: Call a POISON CENTER or doctor/physician if you feel unwell.[\[1\]](#)
- P330: Rinse mouth.[\[1\]](#)
- P391: Collect spillage.[\[1\]](#)
- P501: Dispose of contents/container to an approved waste disposal plant.[\[1\]](#)

## Personal Protective Equipment (PPE) and Handling

Strict adherence to PPE protocols is mandatory to prevent exposure.

### 1. Engineering Controls:

- Use only in areas with appropriate exhaust ventilation to avoid inhalation of dust or aerosols.[\[1\]](#)
- An eye-wash station should be readily accessible.[\[1\]](#)

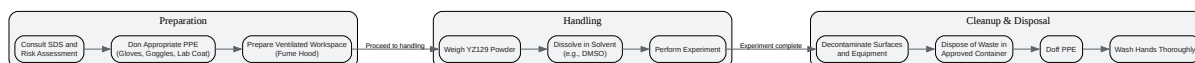
### 2. Personal Protective Equipment: A summary of required PPE is provided below.

Protection Type	Specific Requirement	Purpose
Eye/Face Protection	Safety glasses with side-shields or goggles.	Prevents eye contact with dust or splashes.
Skin Protection	Chemical-resistant gloves (e.g., nitrile rubber). Lab coat.	Avoids skin contact.
Respiratory Protection	NIOSH-approved respirator (if dust or aerosol formation is likely).	Prevents inhalation.
Body Protection	Full protective clothing as needed.	Protects against widespread contamination.

#### Handling Precautions:

- Avoid contact with skin, eyes, and clothing.[1]
- Avoid the formation of dust and aerosols.[1]
- Wash hands thoroughly after handling.[1]

## Experimental Workflow for Handling YZ129



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Caption: Workflow for the safe handling of **YZ129** from preparation to disposal.

## Accidental Release and First Aid Measures

### 1. Accidental Release:

- Evacuate personnel to a safe area.[\[1\]](#)
- Ensure adequate ventilation.[\[1\]](#)
- Wear full personal protective equipment, including respiratory protection.[\[1\]](#)
- Prevent further leakage or spillage if safe to do so.[\[1\]](#)
- Do not let the product enter drains or water courses.[\[1\]](#)
- For solids: Sweep up and shovel.
- For solutions: Absorb with a liquid-binding material (e.g., diatomite, universal binders).[\[1\]](#)
- Decontaminate surfaces by scrubbing with alcohol.[\[1\]](#)
- Collect spillage and place it in a suitable container for disposal.[\[1\]](#)

## 2. First Aid Measures:

Exposure Route	First Aid Procedure
If Swallowed	Call a POISON CENTER or doctor immediately. Rinse mouth with water. Do NOT induce vomiting. <a href="#">[1]</a>
In Case of Skin Contact	Immediately wash skin with plenty of water. Remove contaminated clothing and shoes. Call a physician. <a href="#">[1]</a>
In Case of Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes. Remove contact lenses, if present and easy to do. Call a physician. <a href="#">[1]</a>
If Inhaled	Move person into fresh air. If breathing is difficult, give oxygen. If not breathing, give artificial respiration. Call a physician.

## Storage and Disposal Plan

1. Storage Conditions: Proper storage is crucial for maintaining the stability and integrity of **YZ129**.

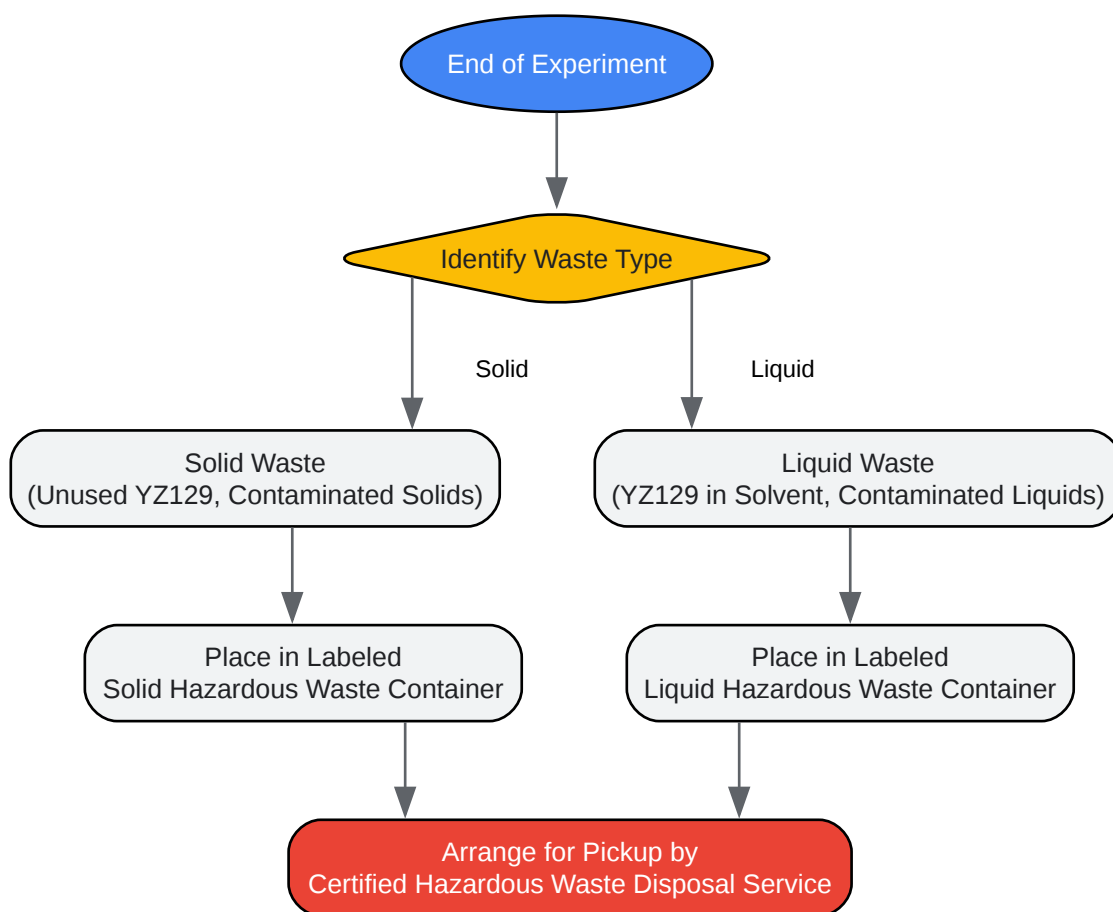
Form	Storage Temperature	Duration
Powder	-20°C	3 years[2]
4°C	2 years[2]	
In Solvent (e.g., DMSO)	-80°C	6 months[2]
-20°C	1 month[2]	

- Keep the container tightly sealed in a dry, cool, and well-ventilated place.[1]
- Protect from direct sunlight and sources of ignition.[1]

2. Disposal Plan: All waste materials must be disposed of in accordance with local, state, and federal regulations.

- Dispose of unused **YZ129** and its container at an approved waste disposal plant.[1]
- Do not dispose of it into the environment, as it is very toxic to aquatic life.[1]
- Contaminated materials (e.g., gloves, absorbent paper) should be placed in a sealed, labeled hazardous waste container.

## Disposal Decision Pathway



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Caption: Decision pathway for the proper segregation and disposal of **YZ129** waste.

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## References

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